

Commercial suppliers of Benzyl (4-oxocyclohexyl)carbamate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	Benzyl (4-oxocyclohexyl)carbamate
Cat. No.:	B102631

[Get Quote](#)

An In-Depth Technical Guide to Commercial Suppliers of **Benzyl (4-oxocyclohexyl)carbamate**

For researchers, scientists, and professionals in drug development, the timely procurement of high-quality chemical intermediates is paramount. **Benzyl (4-oxocyclohexyl)carbamate** (CAS No. 16801-63-1) is a key building block in the synthesis of various active pharmaceutical ingredients. This guide provides a comprehensive overview of its commercial suppliers, available purities, and quantities, alongside relevant technical information to support your research and development endeavors.

Commercial Availability

A variety of chemical suppliers offer **Benzyl (4-oxocyclohexyl)carbamate**, catering to different research and development needs, from small-scale laboratory work to larger, pre-clinical studies. The following table summarizes the offerings from several key suppliers. Please note that pricing is often subject to change and may require a direct quote from the supplier.

Supplier	Product Name/Code	CAS Number	Purity	Available Quantities	Price (USD)
Fisher Scientific	ChemScene Benzyl (4-oxocyclohexyl)carbamate CS-W003311	16801-63-1	98%	25 g	~\$64.26/Each
BLD Pharm	Benzyl (4-oxocyclohexyl)carbamate	16801-63-1	≥97%	1g, 5g, 25g	Request Quote
Chem-Impex International	4-N-Z-Amino-cyclohexanone	16801-63-1	≥98% (HPLC)	Not Specified	Request Quote
AiFChem	Benzyl (4-oxocyclohexyl)carbamate ACOLXC146	16801-63-1	97%	25 g, 100 g	Request Quote
eMolecules (via Fisher Scientific)	Pharmablock / benzyl N-(4-oxocyclohexyl)carbamate / PBT5379	16801-63-1	Not Specified	25 mg	Request Quote

Experimental Protocols

While a specific, detailed synthesis protocol for **Benzyl (4-oxocyclohexyl)carbamate** is not readily available in the public domain, a plausible synthetic route can be inferred from related preparations. The synthesis would likely involve two key steps: the protection of 4-aminocyclohexanol with a benzyloxycarbonyl (Cbz or Z) group, followed by the oxidation of the alcohol to a ketone.

Plausible Synthesis Route

- Protection of 4-Aminocyclohexanol: 4-aminocyclohexanol hydrochloride would be reacted with benzyl chloroformate in the presence of a base (e.g., sodium carbonate or triethylamine) in a suitable solvent system (e.g., dichloromethane/water or dioxane/water) to yield **Benzyl (4-hydroxycyclohexyl)carbamate**.
- Oxidation to Ketone: The resulting alcohol would then be oxidized to the corresponding ketone. A common method for this transformation is Swern oxidation or the use of other oxidizing agents like pyridinium chlorochromate (PCC) or a hypochlorite solution. A patent for a related compound (4-N-Boc-amino cyclohexanone) describes using a sodium hypochlorite or sodium chlorite solution for this oxidation step[1].

General Purification Protocol by Column Chromatography

High purity of **Benzyl (4-oxocyclohexyl)carbamate** is crucial for subsequent reactions. A general protocol for purification using silica gel column chromatography is provided below, adapted from a method for a similar compound.[2]

1. Preparation of the Column:

- A slurry of silica gel in a non-polar solvent (e.g., hexanes) is prepared.
- The slurry is poured into a chromatography column and packed evenly.
- The column is equilibrated by washing with the initial mobile phase.

2. Sample Loading:

- The crude **Benzyl (4-oxocyclohexyl)carbamate** is dissolved in a minimum amount of a suitable solvent (e.g., dichloromethane).
- The dissolved sample is carefully loaded onto the top of the silica bed.

3. Elution and Fraction Collection:

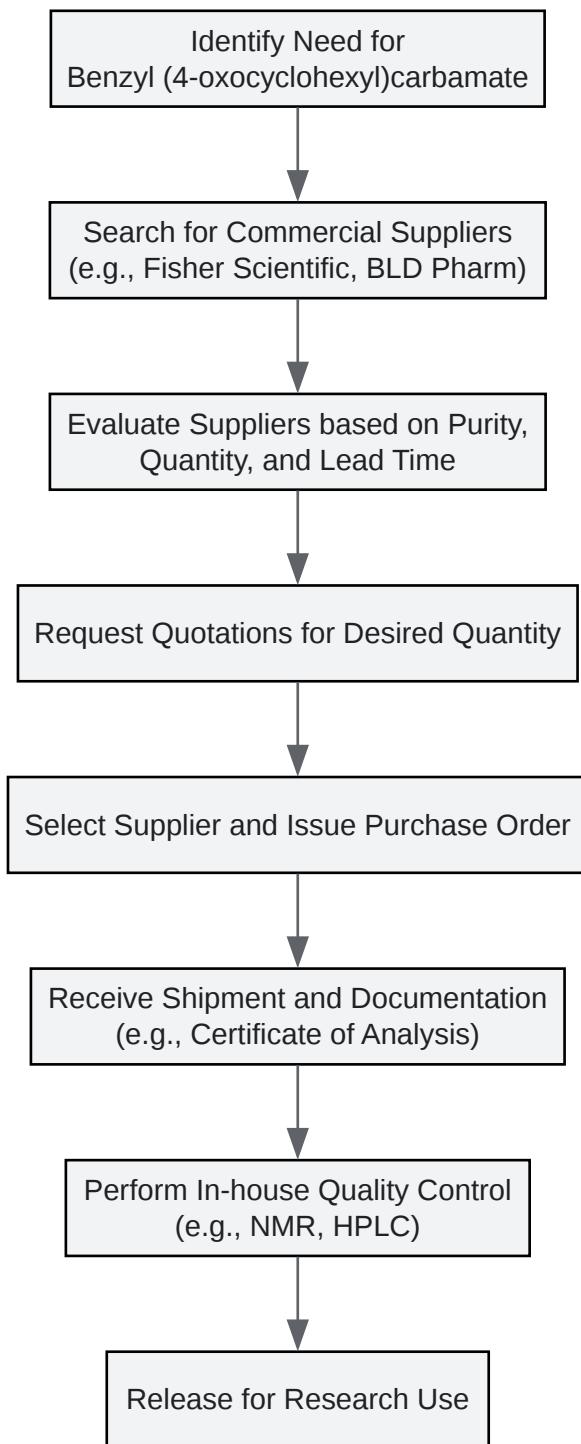
- The elution is started with a low-polarity mobile phase (e.g., a mixture of hexanes and ethyl acetate).
- The polarity of the mobile phase is gradually increased to elute the compound of interest.
- Fractions of the eluent are collected separately.

4. Analysis and Product Isolation:

- The collected fractions are monitored by Thin Layer Chromatography (TLC) to identify those containing the pure product.
- The pure fractions are combined, and the solvent is removed under reduced pressure (e.g., using a rotary evaporator) to yield the purified **Benzyl (4-oxocyclohexyl)carbamate**.

Procurement Workflow

The process of acquiring **Benzyl (4-oxocyclohexyl)carbamate** for research purposes follows a logical progression from initial identification of needs to final quality control. The diagram below illustrates a typical workflow.



[Click to download full resolution via product page](#)

Caption: A typical workflow for the procurement of **Benzyl (4-oxocyclohexyl)carbamate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CN103694142A - Preparation method of 4-N-Boc-amino cyclohexanone - Google Patents [patents.google.com]
- 2. Benzyl (trans-4-aminocyclohexyl)carbamate | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Commercial suppliers of Benzyl (4-oxocyclohexyl)carbamate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b102631#commercial-suppliers-of-benzyl-4-oxocyclohexyl-carbamate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

